

Trivertal discovery and development

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Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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Chemical Profile of Trivertal

The term "**Trivertal**" refers to a common fragrance and flavor material identified as a **95/5 mixture of *cis* and *trans* 2,4-dimethyl-3-cyclohexenecarboxaldehyde** [1]. The table below summarizes its core characteristics.

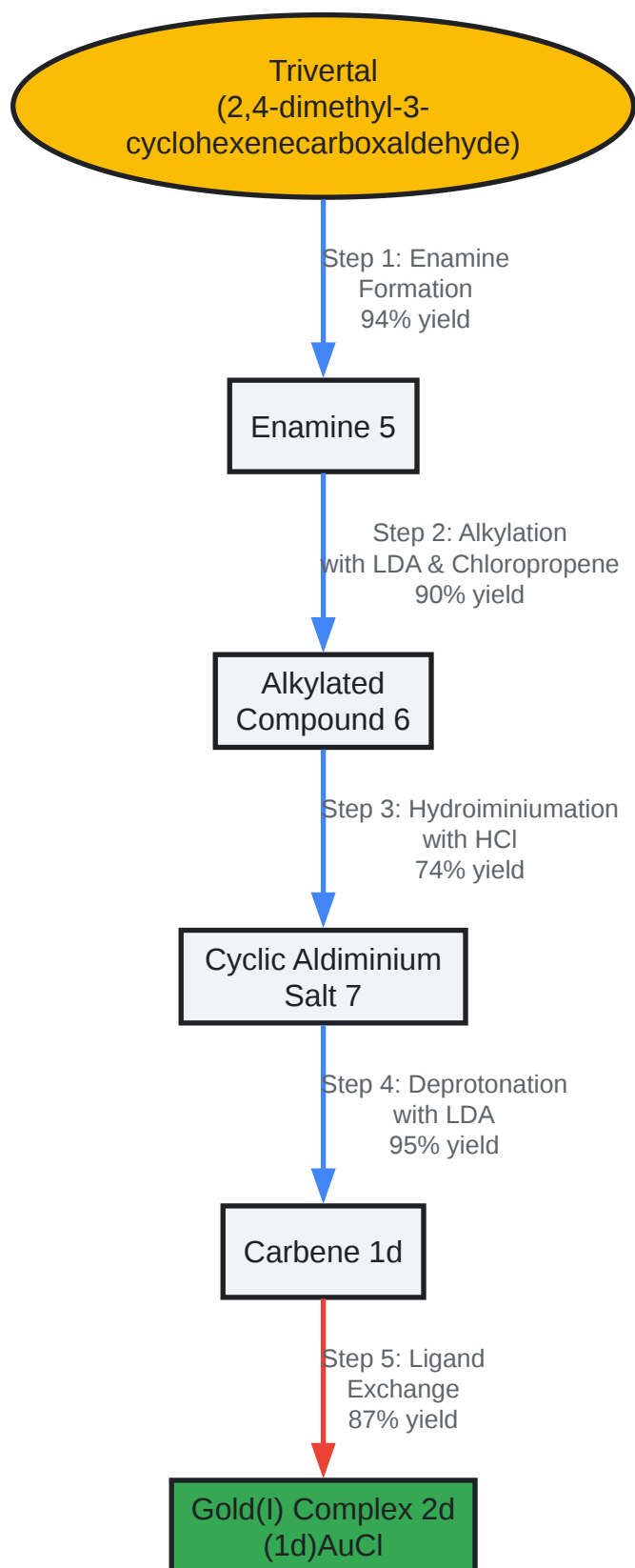
Attribute	Description
Chemical Name	2,4-dimethyl-3-cyclohexenecarboxaldehyde (also known as Triplal or Ligustral) [2] [1].
Primary Use	A flavor and fragrance material produced in bulk quantities for commercial use [1].
Key Application in Research	Serves as an economically viable precursor for synthesizing stable cyclic (alkyl) (amino)carbenes (CAACs) , which are ligands in metal catalysts [1].

Key Experimental Protocol

The most detailed technical information available describes its use in synthesizing a carbene ligand for catalytic applications [1]. The methodology is summarized below.

- **Formation of Enamine:** The aldehyde **4 (Trivertal)** is first converted to an enamine, compound **5**, with a reported yield of **94%** [1].
- **Alkylation:** The enamine is treated with LDA (lithium diisopropylamide), followed by the addition of **3-chloro-2-methyl-1-propene**, to yield compound **6** as a **single diastereomer** in **90%** yield [1].
- **Hydroiminiumation:** Compound **6** undergoes a hydroiminiumation reaction using an excess of HCl, leading to the cyclic aldiminium salt **7** in **74%** yield [1].
- **Carbene Formation:** The aldiminium salt **7** is deprotonated with LDA to generate the desired carbene **1d** in **95%** yield [1].
- **Metal Complex Formation:** The carbene then undergoes a ligand exchange with $(\text{Me}_2\text{S})\text{AuCl}$ to form the gold(I) complex **2d, (1d)AuCl**, in **87%** yield. The structure was confirmed by X-ray crystallography [1].

The following diagram illustrates this synthesis workflow.



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Diagram 1: A five-step synthesis workflow for creating a gold(I) complex from **Trivertal**, showing high-yield reactions. [1]

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References

1. Synthesis of a Simplified Version of Stable Bulky and Rigid ... [pmc.ncbi.nlm.nih.gov]
2. 2,4-ivy carbaldehyde triplal (IFF) [thegoodscentcompany.com]

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